

# An In-depth Technical Guide to the Physicochemical Properties of 4-Methylcinnamic Acid

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## Compound of Interest

Compound Name: 4-Methylcinnamic Acid

Cat. No.: B153656

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This technical guide provides a comprehensive overview of the melting and boiling points of **4-Methylcinnamic acid**, a compound of interest in the pharmaceutical and chemical industries. This document outlines its key physicochemical properties, details the experimental methodologies for their determination, and presents a schematic for its chemical synthesis. **4-Methylcinnamic acid** is recognized for its role as an intermediate in the synthesis of more complex organic molecules and its potential as an antifungal agent.<sup>[1][2][3][4]</sup>

## Physicochemical Data of 4-Methylcinnamic Acid

The accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The data below has been compiled from various chemical suppliers and databases.

Parameter	Value
Melting Point	196-198 °C[5]
197-201 °C	
196-202 °C[6][7]	
196.5-202.5 °C	
Boiling Point	228.88 °C (rough estimate)[8]

## Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the melting and boiling points of a solid organic compound such as **4-Methylcinnamic acid**.

### Melting Point Determination (Capillary Method)

This method is a common and reliable technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of dry **4-Methylcinnamic acid** is finely powdered using a mortar and pestle.

- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.<sup>[9]</sup>
- **Apparatus Setup (for a heating block apparatus):** The loaded capillary tube is placed into the sample holder of the melting point apparatus, alongside a calibrated thermometer.
- **Heating:** The apparatus is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.<sup>[10]</sup> A pure compound will typically exhibit a sharp melting range of 0.5-1.0 °C.<sup>[11]</sup>
- **Cooling and Repetition:** The apparatus is allowed to cool. For accuracy, the determination should be repeated at least once with a fresh sample and a new capillary tube.<sup>[12]</sup>

## Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **4-Methylcinnamic acid** is a solid at room temperature, this protocol would apply to its molten state or a solution, though it is less commonly performed than melting point determination for solids. The provided boiling point is an estimate.

Apparatus:

- Thiele tube
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or thread

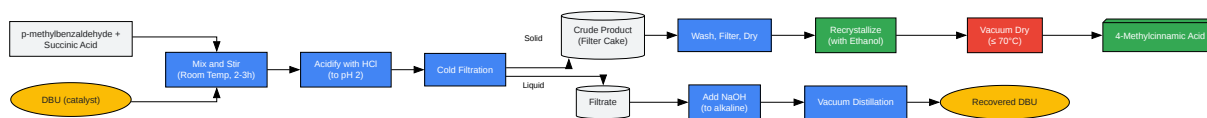
- Heating source (e.g., Bunsen burner)
- Liquid paraffin or mineral oil

Procedure:

- Sample Preparation: A few milliliters of the liquid sample are placed into the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[\[6\]](#)[\[7\]](#)
- Assembly: The test tube is attached to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[\[6\]](#)
- Heating: The entire assembly is placed in a Thiele tube containing mineral oil, ensuring the heat-transferring side arm is heated gently.[\[6\]](#)[\[7\]](#) The shape of the Thiele tube allows for the circulation of the oil by convection, ensuring uniform heating.
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.[\[6\]](#)
- Boiling Point Reading: The heat source is then removed. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[6\]](#)[\[7\]](#)

## Synthesis Pathway of 4-Methylcinnamic Acid

The following diagram illustrates a laboratory-scale synthesis method for **4-Methylcinnamic acid**. This process involves the reaction of p-methylbenzaldehyde with succinic acid, catalyzed by 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU).



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